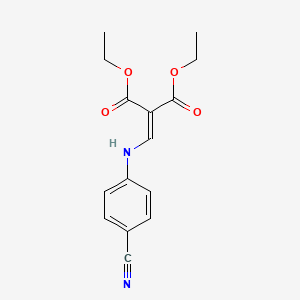

Diethyl (4-cyanophenylamino)methylenemalonate

• CAS RN: 26832-90-6
• Molecular Formula: C15H16N2O4
• Molecular Weight: 288.30 g/mol
• IUPAC Name: diethyl 2-[(4-cyanoanilino)methylidene]propanedioate
• InChI: InChI=1S/C15H16N2O4/c1-3-20-14(18)13(15(19)21-4-2)10-17-12-7-5-11(9-16)6-8-12/h5-8,10,17H,3-4H2,1-2H3
• InChI Key: WTJNGNCFEMMCMG-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)C(=CNC1=CC=C(C=C1)C#N)C(=O)OCC
• solubility: >43.2 [ug/mL]

Description

Diethyl (4-cyanophenylamino)methylenemalonate is a useful research compound. Its molecular formula is C15H16N2O4 and its molecular weight is 288.30 g/mol. The purity is usually 95%.
BenchChem offers high-quality Diethyl (4-cyanophenylamino)methylenemalonate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Diethyl (4-cyanophenylamino)methylenemalonate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

To 5.00 g (42.3 mmol) 4-aminobenzonitrile (Aldrich, 98%) was added 10.1 g (9.41 mL, 46.6 mmol, 1.1 eq) diethylethoxymethylenemalonate (Aldrich, 99%), and the mixture was dissolved in 50 mL toluene (HPLC grade). The solution was refluxed for four hours with a condenser open to the air. The solution was then poured into 200 mL hexane, and the resulting white precipitate was filtered and washed well with more hexane to yield 10.62 g (37.0 mmol, 85% yield) of the title compound as a slightly off-white solid (per LC/MS and 1H NMR). LC [MH+] 289, 97% purity.
